

Trimidox (CAS 95933-74-7): A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Trimidox**

Cat. No.: **B1662404**

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Abstract

Trimidox (CAS 95933-74-7), also known as VF 233 and chemically defined as N,3,4,5-tetrahydroxy-benzenecarboximidamide, is a potent inhibitor of ribonucleotide reductase (RR). This enzyme is a critical component in the de novo synthesis of deoxyribonucleotides, which are essential for DNA replication and repair. By targeting ribonucleotide reductase, **Trimidox** effectively disrupts DNA synthesis, leading to the induction of apoptosis in rapidly proliferating cells. This technical guide provides an in-depth overview of **Trimidox**, including its mechanism of action, key experimental data, detailed protocols for its use in cell-based assays, and a visualization of the associated signaling pathways.

Core Concepts and Mechanism of Action

Trimidox exerts its biological effects primarily through the inhibition of ribonucleotide reductase. This enzyme catalyzes the conversion of ribonucleoside diphosphates (NDPs) to deoxyribonucleoside diphosphates (dNDPs), a rate-limiting step in the production of the building blocks for DNA synthesis.

The inhibition of ribonucleotide reductase by **Trimidox** leads to a depletion of the intracellular pools of deoxyribonucleotides, particularly deoxyguanosine triphosphate (dGTP) and deoxycytidine triphosphate (dCTP). This imbalance and shortage of essential precursors for

DNA replication triggers a cascade of cellular events culminating in programmed cell death, or apoptosis.

Induction of Apoptosis

Studies in human leukemia cell lines, such as HL-60 and NALM-6, have demonstrated that **Trimidox**-induced apoptosis proceeds through the intrinsic, or mitochondrial, pathway. The key events in this pathway include:

- Cytochrome c Release: **Trimidox** treatment leads to the release of cytochrome c from the mitochondria into the cytoplasm.
- Caspase Activation: The released cytochrome c initiates the activation of a cascade of cysteine-aspartic proteases known as caspases. Specifically, **Trimidox** has been shown to activate caspase-9, an initiator caspase in the intrinsic pathway, which in turn activates the executioner caspase, caspase-3.
- Modulation by MAPK Pathways: The apoptotic effect of **Trimidox** is further influenced by the mitogen-activated protein kinase (MAPK) signaling pathways. The c-Jun NH₂-terminal kinase (JNK) pathway has been shown to play a role in promoting **Trimidox**-induced apoptosis, while the extracellular signal-regulated kinase (ERK) pathway appears to have a protective effect, as its inhibition potentiates apoptosis.

It is noteworthy that **Trimidox**-induced apoptosis does not appear to involve the activation of caspase-8, a key mediator of the extrinsic apoptosis pathway.

Quantitative Data

The following tables summarize key quantitative data regarding the activity of **Trimidox** from published studies.

Table 1: In Vitro Efficacy of **Trimidox**

Cell Line	Assay	IC50 Value	Reference
HL-60 (Human Promyelocytic Leukemia)	Growth Inhibition	35 μ M	
L1210 (Mouse Leukemia)	Growth Inhibition	7.5 μ M	[1]
L1210 (Mouse Leukemia)	Ribonucleotide Reductase Inhibition	5 μ M	[1]

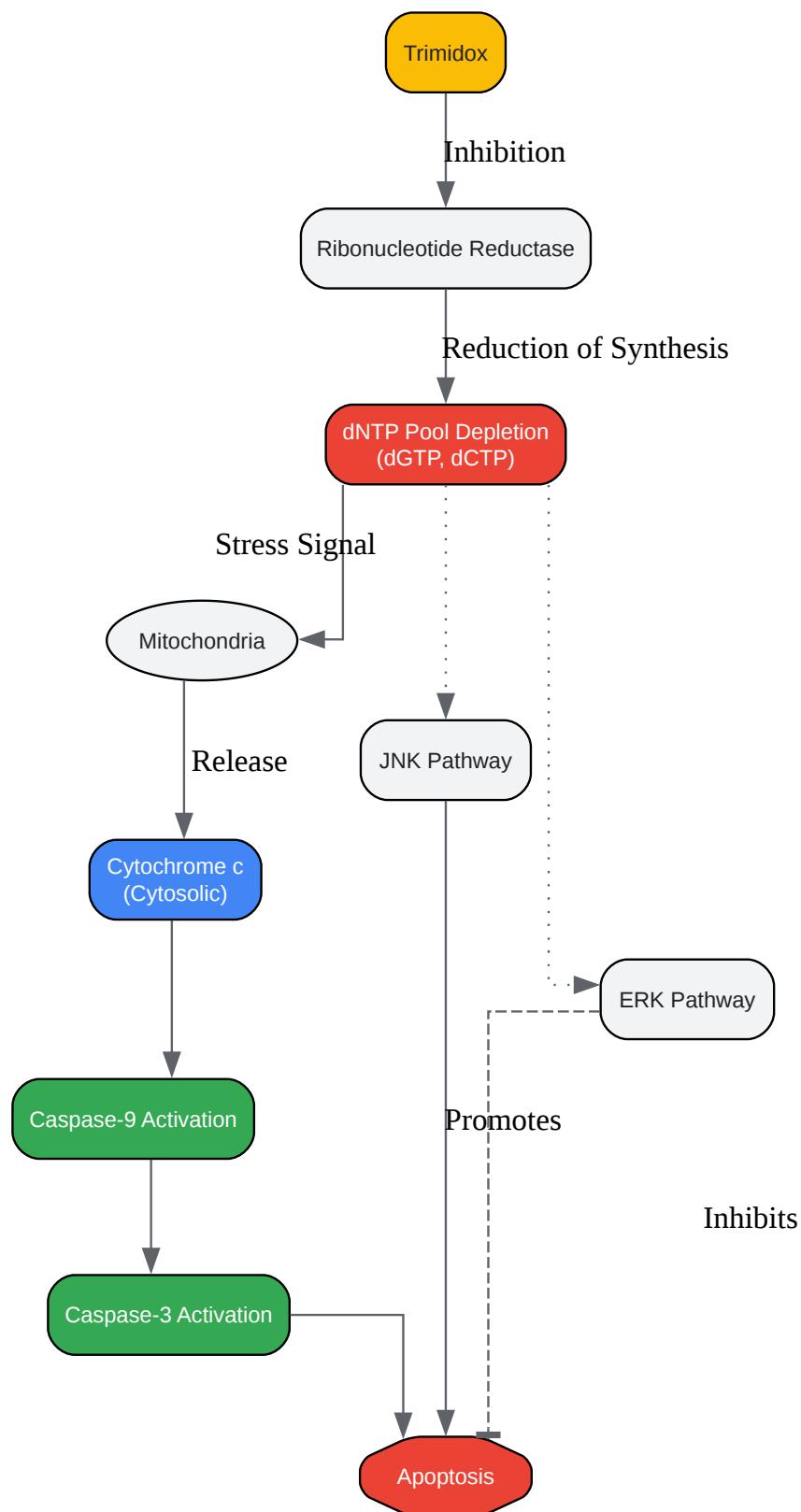
Table 2: Effect of **Trimidox** on Deoxyribonucleotide Pools in HL-60 Cells

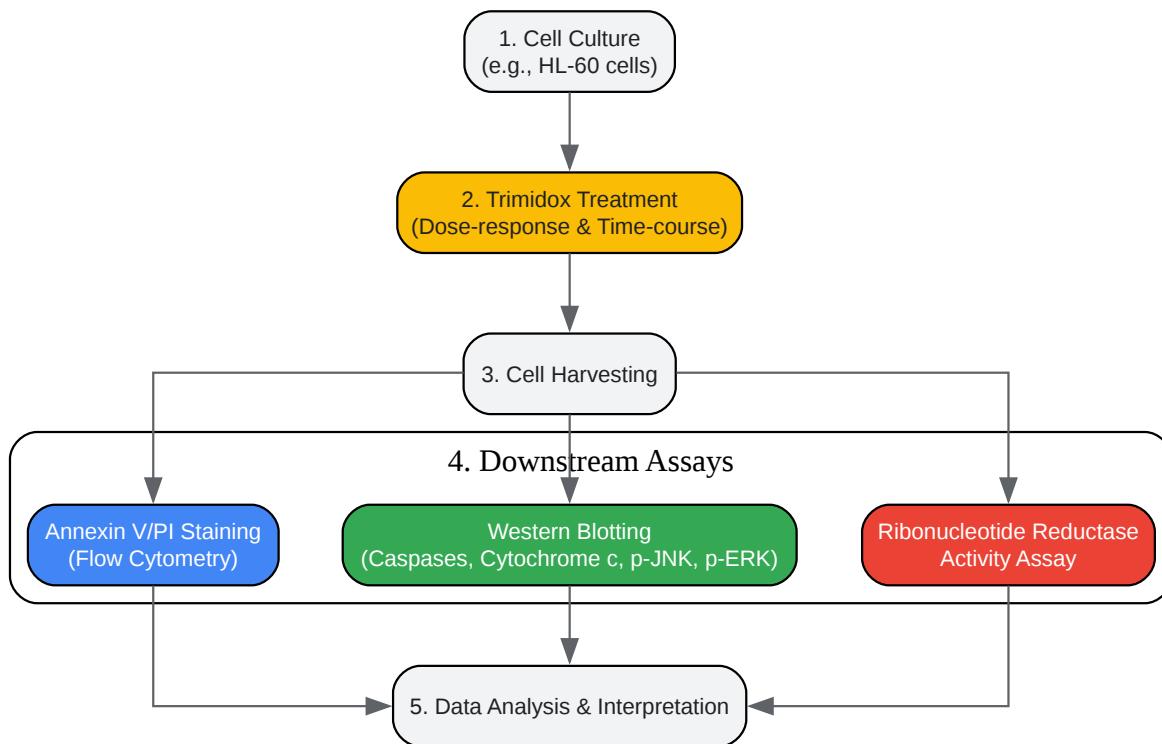
Treatment	dGTP Levels (% of Control)	dCTP Levels (% of Control)	Reference
50 μ M Trimidox (24 hours)	24%	39%	

Signaling Pathways and Experimental Workflows

Trimidox-Induced Apoptosis Signaling Pathway

The following diagram illustrates the key steps in the signaling cascade initiated by **Trimidox**, leading to apoptosis.





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References

- 1. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - JP [thermofisher.com]
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